

The TYK2 Inhibitor RO495: A Technical Overview

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Compound of Interest

Compound Name: RO495

Cat. No.: B15610277

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of the compound **RO495**, a potent and selective inhibitor of the non-receptor tyrosine-protein kinase 2 (TYK2). Initially misattributed in some public discourse, **RO495** is a significant research tool for investigating the TYK2 signaling pathway, which plays a crucial role in the immune system. This document details the known history, mechanism of action, and available technical data for **RO495**, including a detailed examination of the TYK2 signaling cascade and relevant experimental protocols.

Discovery and History of RO495

Details regarding the initial discovery and synthesis of **RO495** (also known as CS-2667) are not extensively documented in publicly available peer-reviewed literature. The compound has appeared in the catalogs of various chemical suppliers as a research chemical and has been used in high-throughput screening libraries. Its history is primarily that of a chemical probe for studying the function and inhibition of TYK2.

Core Compound Details

RO495 is a small molecule inhibitor of TYK2. Its fundamental chemical and physical properties are summarized below.

Property	Value
Compound Name	RO495
Synonym	CS-2667
Chemical Formula	C ₁₇ H ₁₄ Cl ₂ N ₆ O
Molecular Weight	389.24 g/mol
CAS Number	1258296-60-4

Mechanism of Action: TYK2 Inhibition

RO495 functions as a potent inhibitor of Tyrosine Kinase 2 (TYK2), a member of the Janus kinase (JAK) family of enzymes. TYK2 is a critical component of the signaling pathways for several key cytokines, including interferons (IFNs) and interleukins (ILs) such as IL-12 and IL-23. These cytokines are integral to the orchestration of both innate and adaptive immune responses.

The binding of these cytokines to their respective receptors on the cell surface leads to the activation of receptor-associated TYK2. Activated TYK2 then phosphorylates downstream Signal Transducer and Activator of Transcription (STAT) proteins. These phosphorylated STATs form dimers, translocate to the nucleus, and act as transcription factors to regulate the expression of genes involved in inflammation, immune cell differentiation, and proliferation. By inhibiting the kinase activity of TYK2, **RO495** blocks this phosphorylation cascade, thereby disrupting the downstream signaling and cellular responses initiated by these cytokines.

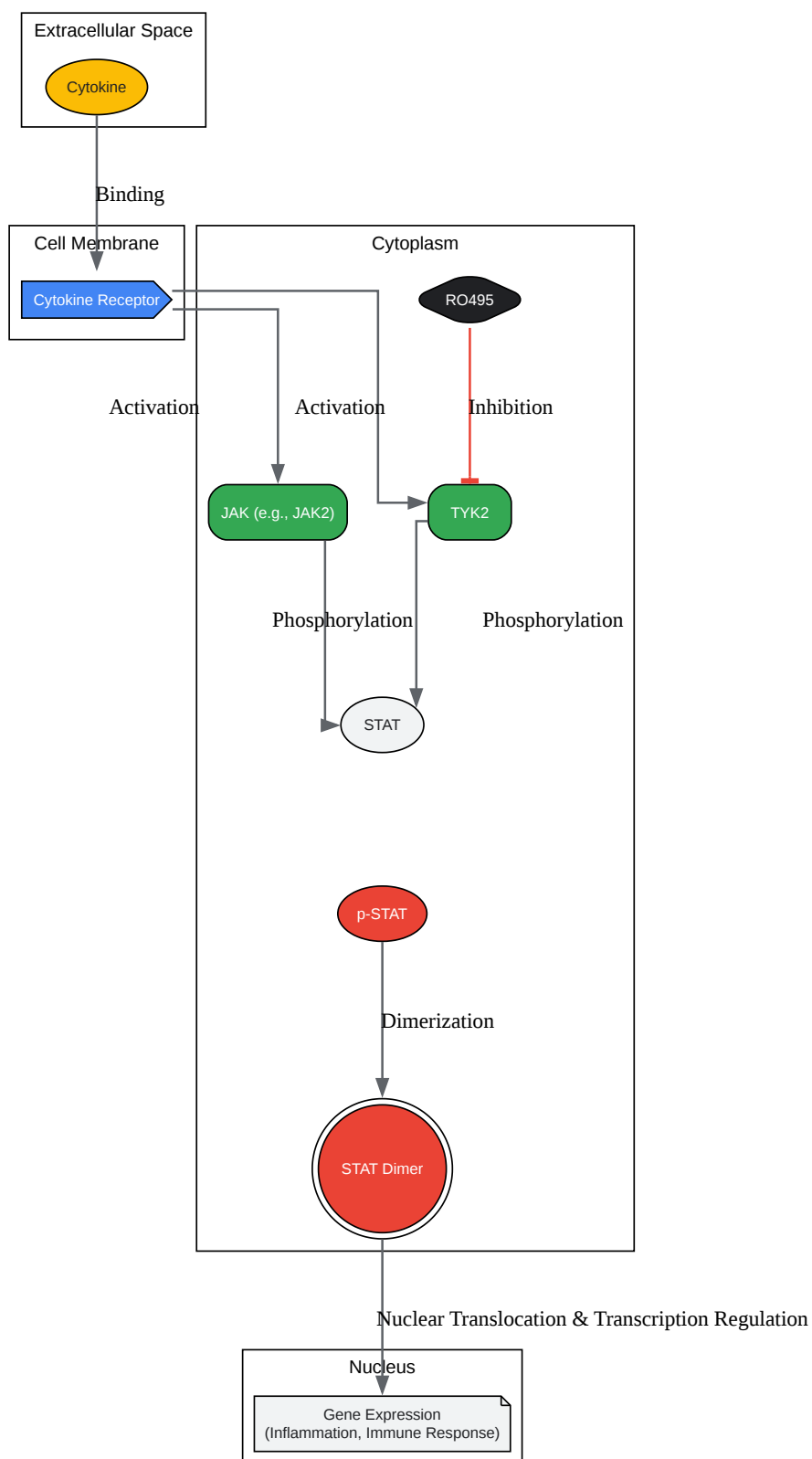
Quantitative Data

The inhibitory potency of **RO495** against TYK2 has been determined in cell-based pharmacological assays. The half-maximal inhibitory concentration (IC₅₀) is a key measure of a compound's potency.

Compound	Target	Assay Type	IC50 (nM)	Reference
RO495	TYK2	Cell-based pharmacological assay	1.5	[1] [2] [3]

Signaling Pathway

The TYK2 signaling pathway is a central axis in immune regulation. The following diagram illustrates the key components and interactions within this pathway and indicates the point of inhibition by **RO495**.



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TYK2 Signaling Pathway and Point of **RO495** Inhibition.

Experimental Protocols

The following protocols are illustrative of the types of assays used to characterize TYK2 inhibitors like **RO495**. While specific protocols for **RO495** are not detailed in peer-reviewed literature, these general methods for assessing TYK2 inhibition are standard in the field.

STAT Phosphorylation Assay (Flow Cytometry)

This protocol describes a method to measure the inhibition of cytokine-induced STAT phosphorylation in whole blood or isolated peripheral blood mononuclear cells (PBMCs).

1. Cell Preparation and Stimulation:

- Collect whole blood in EDTA-containing tubes or isolate PBMCs using density gradient centrifugation.
- Aliquot 100 μ L of whole blood or a suspension of PBMCs into 96-well plates.
- Pre-incubate the cells with a serial dilution of **RO495** (or vehicle control) for 1-2 hours at 37°C.
- Stimulate the cells with a specific cytokine (e.g., IFN- α to induce pSTAT1, or IL-12 to induce pSTAT4) for 15-30 minutes at 37°C.

2. Cell Fixation and Permeabilization:

- Lyse red blood cells (if using whole blood) and fix leukocytes using a commercially available fixation/permeabilization buffer.
- Wash the cells with a suitable buffer (e.g., PBS with 1% BSA).
- Permeabilize the cells to allow for intracellular antibody staining.

3. Antibody Staining:

- Incubate the permeabilized cells with a fluorescently labeled antibody specific for the phosphorylated STAT protein of interest (e.g., Alexa Fluor 647 anti-pSTAT1 or PE anti-pSTAT4) for 30-60 minutes at room temperature, protected from light.

- Co-stain with antibodies for cell surface markers to identify specific cell populations (e.g., CD3 for T cells, CD19 for B cells).
- Wash the cells to remove unbound antibodies.

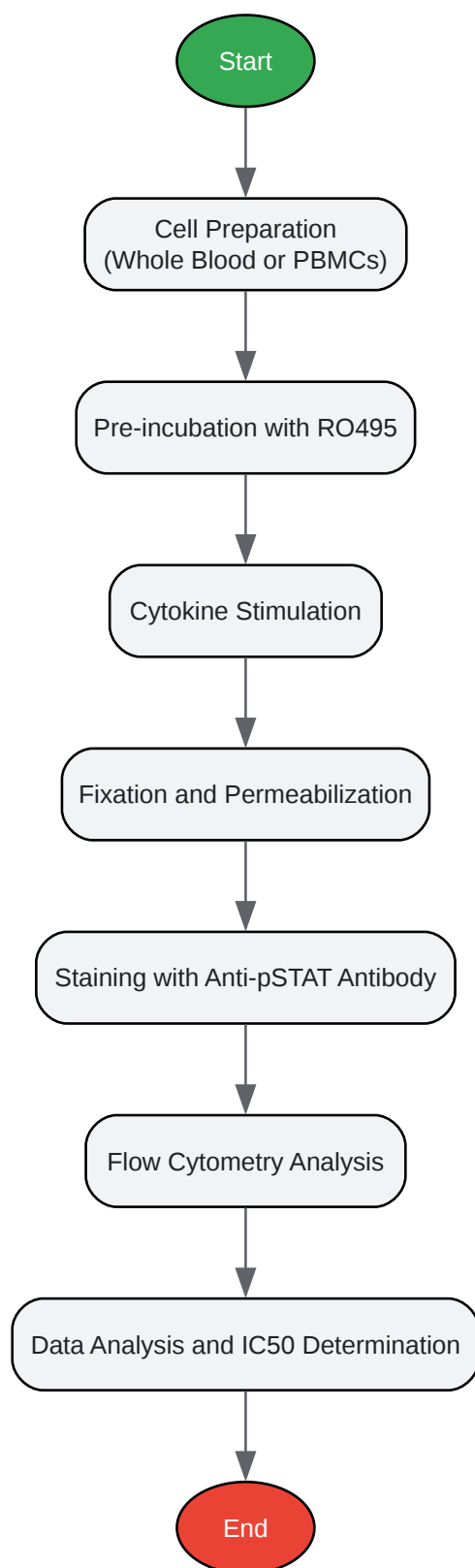
4. Flow Cytometry Analysis:

- Acquire the samples on a flow cytometer.
- Gate on the cell population of interest.
- Quantify the median fluorescence intensity (MFI) of the phosphorylated STAT signal.

5. Data Analysis:

- Calculate the percentage of inhibition of STAT phosphorylation for each concentration of **RO495** relative to the vehicle control.
- Determine the IC50 value by fitting the dose-response data to a four-parameter logistic curve.

The following diagram outlines the general workflow for this experimental protocol.



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Workflow for a STAT Phosphorylation Assay.

Conclusion

RO495 is a valuable research compound for the study of TYK2-mediated signaling pathways. Its high potency makes it a useful tool for elucidating the role of TYK2 in various physiological and pathological processes, particularly those involving the immune system. The information and protocols provided in this guide are intended to support researchers in the effective use of **RO495** and in the broader investigation of TYK2 as a therapeutic target. As with any research compound, it is imperative for users to consult primary literature and safety data sheets before use.

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References

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